

What is the chemical structure of 4-Hydroxy Florasulam?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxy Florasulam

Cat. No.: B13405468

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An In-depth Technical Guide to 4-Hydroxy Florasulam

This technical guide provides a comprehensive overview of **4-Hydroxy Florasulam**, a significant metabolite of the herbicide Florasulam. The document is intended for researchers, scientists, and professionals in drug development and agrochemical research, offering detailed information on its chemical structure, properties, metabolic formation, and analytical methodologies.

Chemical Identity and Structure

4-Hydroxy Florasulam is the primary metabolite of Florasulam in wheat, formed through the hydroxylation of the aniline ring.^[1] This metabolic conversion is a key factor in the herbicide's selectivity.^[2]

Chemical Name: N-(2,6-difluoro-4-hydroxyphenyl)-8-fluoro-5-methoxy-[1][2][3]triazolo[1,5-c]pyrimidine-2-sulfonamide^[3] CAS Number: 886844-32-2^{[3][4]} Molecular Formula: C₁₂H₈F₃N₅O₄S^{[3][4]}

The chemical structure of **4-Hydroxy Florasulam** is presented below:

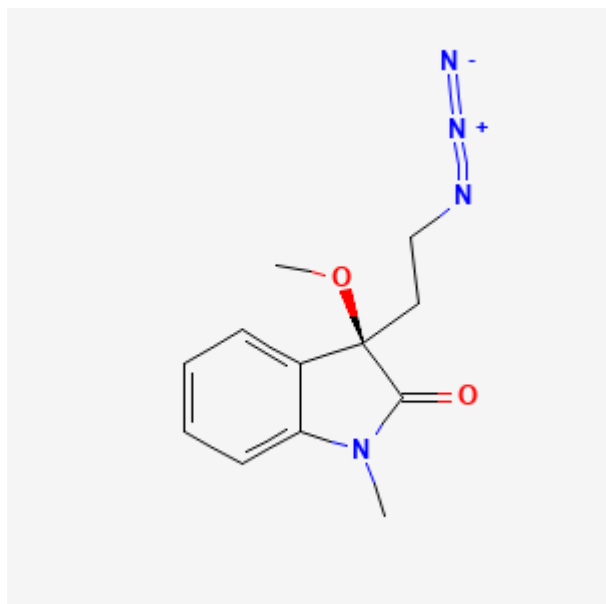


Figure 1: 2D Chemical Structure of **4-Hydroxy Florasulam**.

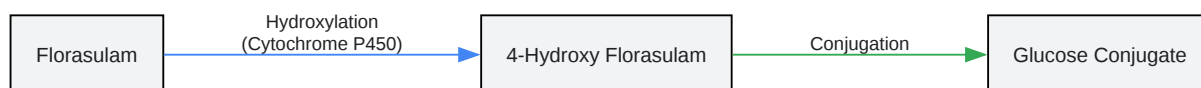
Physicochemical Properties

A summary of the key physicochemical properties of **4-Hydroxy Florasulam** is provided in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Weight	375.283 g/mol	[3][5]
Accurate Mass	375.025	[3][5]
Appearance	Pale Orange to Pale Brown Solid	[4][6]
Melting Point	>137°C (decomposition)	[4]
Solubility	DMSO (Slightly), Methanol (Slightly)	[4][6]
InChI	InChI=1S/C12H8F3N5O4S/c1-24-12-16-4-8(15)10-17-11(18-20(10)12)25(22,23)19-9-6(13)2-5(21)3-7(9)14/h2-4,19,21H,1H3	[3][5]
SMILES	<chem>COc1ncc(F)c2nc(nn12)S(=O)(=O)Nc3c(F)cc(O)cc3F</chem>	[3][5]

Metabolic Pathway of Florasulam to 4-Hydroxy Florasulam

In tolerant plants like wheat, Florasulam is rapidly metabolized, which is the basis for its selectivity. The primary metabolic pathway is the hydroxylation of the aniline ring at the para-position (C4) to form **4-Hydroxy Florasulam**. This reaction is typically catalyzed by cytochrome P450 monooxygenases. Following hydroxylation, the metabolite can be further conjugated with glucose.[1][2]



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- To cite this document: BenchChem. [What is the chemical structure of 4-Hydroxy Florasulam?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13405468#what-is-the-chemical-structure-of-4-hydroxy-florasulam]

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